

Application Notes and Protocols for Interleukin-5 (IL-5) In Vitro Assays

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A Note on Nomenclature: The term "**JS-5**" did not yield specific results in scientific literature. This document pertains to Interleukin-5 (IL-5), a well-characterized cytokine, which is likely the intended subject of the query.

Audience: Researchers, scientists, and drug development professionals.

Introduction: Interleukin-5 (IL-5) is a pleiotropic cytokine, primarily secreted by T helper-2 (Th2) cells and mast cells. It plays a crucial role in the maturation, differentiation, activation, and survival of eosinophils. IL-5 is also involved in the growth of B cells and the enhancement of immunoglobulin secretion. Due to its central role in eosinophil-mediated inflammation, IL-5 is a key target in the research and development of therapeutics for allergic diseases, asthma, and other eosinophilic disorders. This document provides detailed protocols for essential in vitro assays to quantify IL-5 and assess its biological activity.

Data Presentation

Table 1: Quantitative Specifications of Commercial Human IL-5 ELISA Kits



Parameter	R&D Systems (M5000)	Cloud-Clone Corp.	Elabscience	Leinco Technologies
Assay Type	Solid Phase Sandwich ELISA	Sandwich ELISA	Sandwich ELISA	Sandwich ELISA
Sample Types	Cell Culture Supernates, Serum	Serum, Plasma, Tissue Homogenates	Serum, Plasma, Cell Culture Supernatant	Cell Culture Supernates, Serum, Plasma
Sensitivity	7 pg/mL	< 1.1 pg/mL	9.38 pg/mL	Lot-specific
Assay Range	15.6 - 1,000 pg/mL	31.25 - 2000 pg/mL	15.63 - 1000 pg/mL	Lot-specific
Assay Length	4.5 hours	~3 hours	~3.5 hours	~5 hours

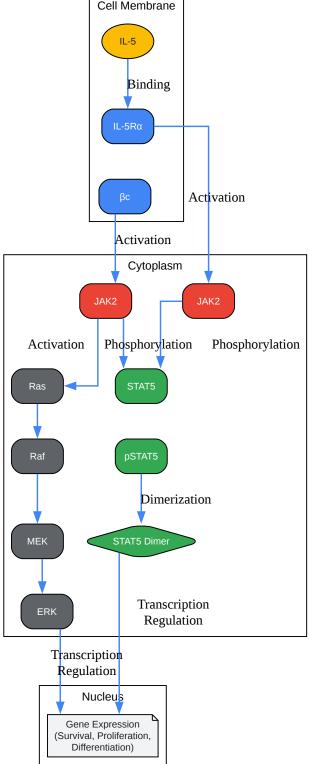
Signaling Pathway

Interleukin-5 exerts its effects by binding to a specific cell surface receptor, which is a heterodimer composed of an IL-5 receptor alpha (IL-5R α) subunit and a common beta (β c) subunit. The β c subunit is also shared by the receptors for IL-3 and GM-CSF. The binding of IL-5 to its receptor triggers a cascade of intracellular signaling events, primarily through the JAK-STAT and Ras-MAPK pathways, which ultimately regulate gene expression related to cell survival, proliferation, and differentiation.

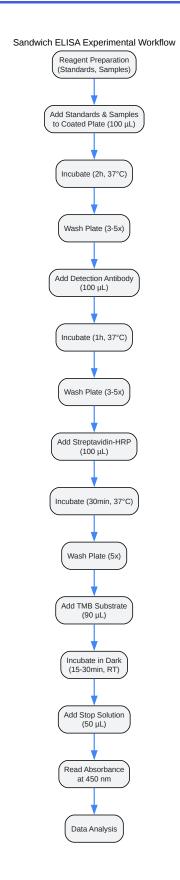


Interleukin-5 (IL-5) Signaling Pathway

Cell Membrane







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